

Technical Guide on the Material Safety Data Sheet for Barium Carbonate-¹³C

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Compound of Interest

Compound Name: Barium carbonate-¹³C

Cat. No.: B135627

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Audience: Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth technical overview of the safety information for Barium Carbonate-¹³C (CAS No: 51956-33-3), a stable isotope-labeled compound used in synthesis and analysis.^[1] The information is compiled from various Material Safety Data Sheets (MSDS) and Safety Data Sheets (SDS) to ensure a comprehensive guide for safe handling, storage, and emergency procedures. The primary hazard associated with this compound is acute oral toxicity.^{[2][3][4][5]}

Substance Identification and Properties

Barium Carbonate-¹³C is an inorganic salt where the naturally occurring carbon has been enriched with the carbon-13 isotope. Its chemical and physical properties are largely identical to its unlabeled counterpart.

Table 1: Substance Identification

Identifier	Value
Chemical Name	Barium Carbonate-¹³C
Labeled CAS Number	51956-33-3[1][6]
Unlabeled CAS Number	513-77-9[1][2]
EC Number	208-167-3[1]
Molecular Formula	Ba ¹³ CO ₃ [1]

| Molecular Weight | 198.33 g/mol [1] |

Table 2: Physical and Chemical Properties

Property	Value
Appearance	White powder or solid [4][7]
Odor	Odorless[4][7]
Melting Point	1740 °C (decomposes)[4]
Water Solubility	0.02 g/L (practically insoluble)[7][8]
Solubility	Soluble in acids (except sulfuric acid)[4]
Specific Gravity	4.43[4]
pH	~9 (1% suspension in water)[7]

| Stability | Stable under normal conditions[9][10][11] |

Hazard Identification and Classification

The primary health hazard of Barium Carbonate-¹³C is its toxicity upon ingestion. The toxicity is associated with the barium ion (Ba²⁺), which can cause adverse effects on the nervous, cardiovascular, and gastrointestinal systems.[8]


Table 3: GHS Classification

Classification	Category	Hazard Statement
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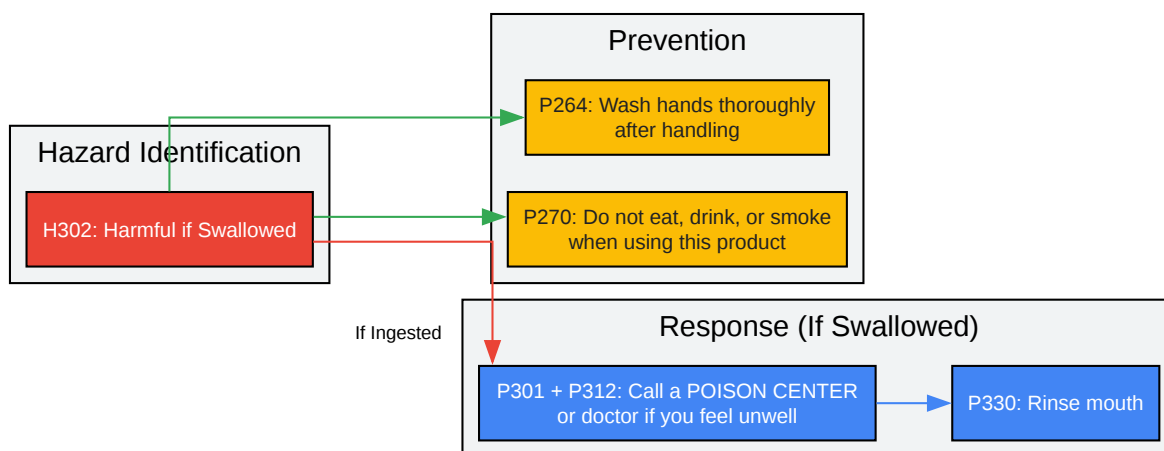
| Acute Toxicity (Oral) | Category 4 | H302: Harmful if swallowed[2][3] |

- Signal Word:Warning[1][2][3]

- Hazard Pictogram:

-  alt text

The following diagram illustrates the logical workflow from hazard identification to response based on the GHS classification.



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GHS Hazard and Response Workflow

Toxicological Information

The toxicity of barium carbonate is primarily due to the bioavailability of the barium ion following ingestion.[8] Acute intoxication can lead to symptoms such as vomiting, diarrhea, convulsive tremors, and muscular paralysis.[8]

Table 4: Acute Toxicity Data

Route	Species	Endpoint	Value	Reference
Oral	Rat	LD50	418 mg/kg	[4]
Oral	Rat	LD50	1690 mg/kg	[12][13]

| Oral | Rat | LD50 | 630 mg/kg |[7] |

Note: Discrepancies in LD50 values are common across different safety data sheets and may reflect different experimental conditions or strains.

Table 5: Ecotoxicity Data (Read-across from Barium Chloride)

Organism	Endpoint	Value	Exposure Time
Fish (Danio rerio)	LC50	>140.1 mg BaCO ₃ /L	96 h[2]
Crustacea (Daphnia magna)	EC50	20.8 mg BaCO ₃ /L	48 h[2]

| Algae (P. subcapitata) | ErC50 | >49.3 mg BaCO₃/L | 72 h[2] |

Experimental Protocols

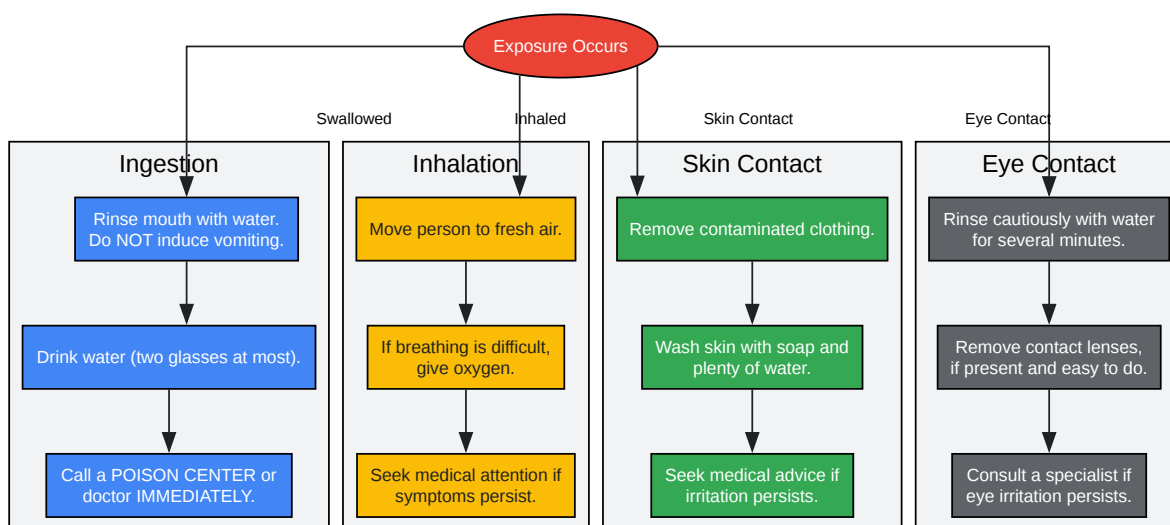
The toxicological data cited in safety data sheets are typically derived from standardized studies. While the full, detailed experimental protocols are not provided in the source SDSs, the methodologies follow established international guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

- Acute Oral Toxicity (LD50 Study - e.g., OECD Guideline 401/420/423): This type of study is designed to determine the median lethal dose (LD50) of a substance when administered orally. A typical protocol involves:
 - Animal Selection: A specific strain of laboratory animal (e.g., Wistar rats) is chosen.

- Dosing: The substance is administered to several groups of animals at various dose levels, typically via gavage.
 - Observation: The animals are observed for a set period (e.g., 14 days) for signs of toxicity and mortality.
 - Data Analysis: The LD50 value, the dose at which 50% of the test animals are expected to die, is calculated using statistical methods.
- Eye Irritation/Corrosion (e.g., OECD Guideline 405): Data for barium carbonate often uses a "read-across" from a similar soluble salt like barium chloride.[2] This test assesses the potential of a substance to cause eye damage. A small amount of the substance is applied to one eye of a test animal (historically rabbits), and the effects are observed and scored over time.[2]

First-Aid Measures

Immediate and appropriate first aid is critical in case of exposure. The following flowchart outlines the recommended procedures.



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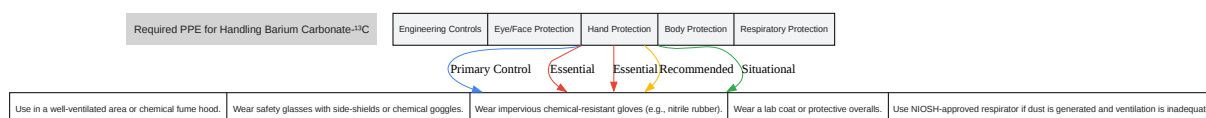
First-Aid Procedures Flowchart

Handling, Storage, and Personal Protection

Safe laboratory practice requires proper engineering controls, personal protective equipment, and storage procedures.

- Handling: Use in a well-ventilated area, preferably in a chemical fume hood, to minimize dust generation and inhalation.[2][9] Avoid contact with skin, eyes, and clothing.[11] Do not eat, drink, or smoke in the work area.[2][3] Wash hands thoroughly after handling.[2][3]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[9][11][14] Keep away from incompatible materials such as strong acids.[10]
- Exposure Limits: The OSHA PEL and ACGIH TLV for soluble barium compounds is 0.5 mg/m³. [4][7]

The following diagram outlines the necessary Personal Protective Equipment (PPE).

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Personal Protective Equipment Selection Guide

Fire-Fighting and Accidental Release Measures

- Fire-Fighting: Barium carbonate is not combustible.[8][10] Use extinguishing media appropriate for the surrounding fire.[8][11] When heated to decomposition, it may emit toxic

fumes, including barium oxide.[5][8][10] Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[8][11]

- Accidental Release: For spills, avoid generating dust.[2][9] Evacuate unnecessary personnel.[9] Wear appropriate PPE as described in Section 6. Sweep or vacuum up the material and place it into a suitable, labeled container for disposal.[8][11] Prevent entry into waterways and sewers.[2][8]

Disposal Considerations

Dispose of waste material in accordance with all applicable federal, state, and local regulations.[8][11] Waste should be treated as hazardous due to barium content. Do not release into the environment.[8][11] Contaminated packaging should be disposed of in the same manner as the product.[8]

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